

Personal protective equipment for handling Umirolimus

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Umirolimus

Cat. No.: B1682062

[Get Quote](#)

Essential Safety and Handling Guide for Umirolimus

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Umirolimus**. Adherence to these procedures is vital for ensuring personal safety and proper disposal.

Umirolimus, a derivative of sirolimus (rapamycin), is a potent immunosuppressant.^{[1][2]} Like its parent compound, it is a macrocyclic lactone that inhibits the mTOR pathway.^{[1][3][4]} Due to its cytotoxic and immunosuppressive properties, **Umirolimus** must be handled with care as a hazardous substance.^[5]

Personal Protective Equipment (PPE) and Exposure Limits

As a hazardous compound, appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or ingestion. While specific occupational exposure limits (OELs) for **Umirolimus** are not readily available, data for the closely related compound, Sirolimus (Rapamycin), can provide guidance.

Parameter	Value	Compound
ACGIH TLV (TWA)	2 mg/m ³	Sirolimus
Netherlands OEL (TWA)	0.25 mg/m ³	Sirolimus
OSHA PEL (TWA)	20 mppcf	Sirolimus (as mineral dust)

Note: The OELs provided are for Sirolimus and should be used as a conservative guideline for handling **Umirolimus** in the absence of specific data. TWA (Time-Weighted Average) is the average exposure over an 8-hour workday.

Recommended Personal Protective Equipment:

- Gloves: Wear two pairs of chemotherapy-rated gloves.[\[6\]](#)
- Gown: A disposable, long-sleeved gown with tight-fitting cuffs that closes in the back is required.[\[6\]](#)[\[7\]](#)
- Eye Protection: Chemical splash goggles or a full-face shield must be worn.[\[6\]](#)
- Respiratory Protection: For operations that may generate dust or aerosols, a NIOSH-approved respirator (e.g., N95) is necessary.[\[8\]](#)[\[9\]](#)[\[10\]](#) All weighing and solution preparation should be conducted in a certified chemical fume hood or a biological safety cabinet.[\[11\]](#)

Experimental Protocols: Handling and Disposal

Handling **Umirolimus** Powder:

- Preparation: Before handling, ensure all necessary PPE is correctly donned. Work should be performed within a certified chemical fume hood or a Class II Biosafety Cabinet to minimize inhalation exposure.[\[10\]](#)[\[11\]](#)
- Weighing: Use a ventilated balance enclosure or a fume hood for weighing the powder.[\[6\]](#) Place a plastic-backed absorbent pad on the work surface to contain any spills.[\[11\]](#)
- Dissolving: **Umirolimus** is soluble in ethanol, methanol, DMF, and DMSO.[\[1\]](#)[\[3\]](#) When preparing solutions, add the solvent slowly to the powder to avoid generating dust. Keep

containers tightly closed when not in use.[11]

Emergency Procedures:

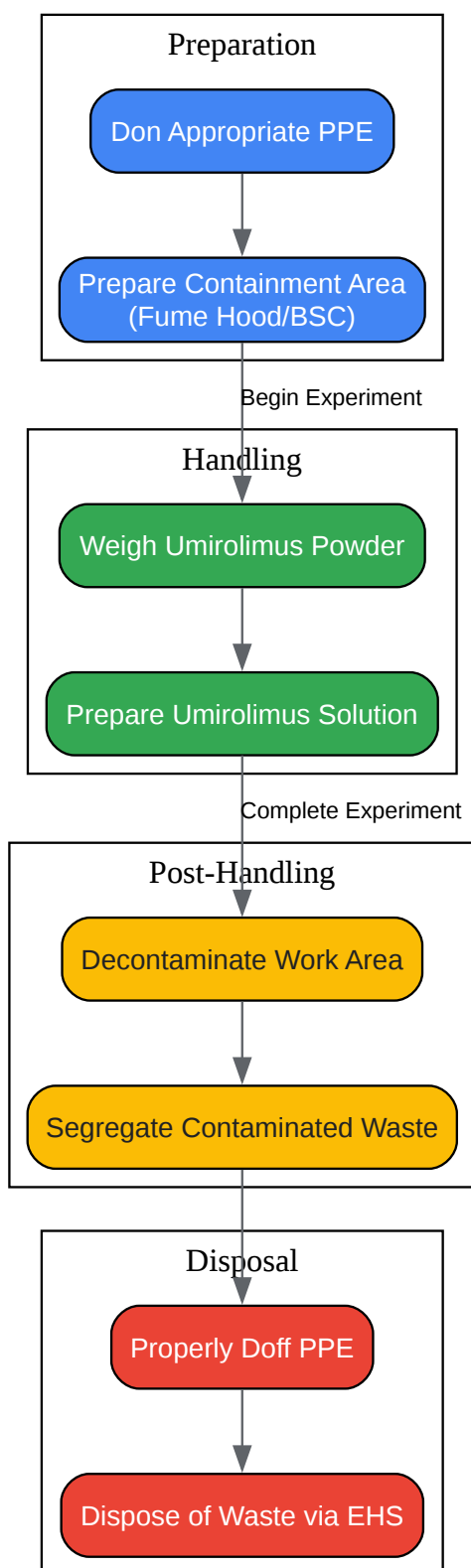
- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and plenty of water.[5]
- Eye Contact: Rinse immediately with plenty of water for at least 15 minutes and seek medical attention.[5]
- Inhalation: Move to fresh air. If symptoms persist, seek medical attention.[5]
- Spill: For small spills, gently cover with absorbent material. For larger spills, evacuate the area and follow institutional emergency procedures. Clean the area with a detergent solution and dispose of all cleanup materials as hazardous waste.[6][11]

Disposal Plan:

All waste contaminated with **Umirolimus**, including empty containers, used PPE, and cleaning materials, must be treated as hazardous chemical waste.

- Segregation: Collect all **Umirolimus**-contaminated waste in a dedicated, clearly labeled, and sealed hazardous waste container.[11]
- Container Management: Do not overfill waste containers. Keep them closed except when adding waste.
- Final Disposal: Dispose of the hazardous waste through your institution's environmental health and safety (EHS) office, following all local, state, and federal regulations.[11] Do not dispose of **Umirolimus** waste down the drain or in regular trash.[11]

Workflow for Handling Umirolimus



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **Umirolimus**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. caymanchem.com [caymanchem.com]
- 2. Umirolimus - Wikipedia [en.wikipedia.org]
- 3. uniscience.co.kr [uniscience.co.kr]
- 4. What is the mechanism of Umirolimus? [synapse.patsnap.com]
- 5. cdn.pfizer.com [cdn.pfizer.com]
- 6. static.cymitquimica.com [static.cymitquimica.com]
- 7. 8 Types of PPE to Wear When Compounding Hazardous Drugs | Provista [provista.com]
- 8. Appropriate use of personal protective equipment (PPE) to protect yourself from infection | MEDIUS Holdings Co., Ltd. [medius.co.jp]
- 9. medtecs.com [medtecs.com]
- 10. gerpac.eu [gerpac.eu]
- 11. ehs.umich.edu [ehs.umich.edu]
- To cite this document: BenchChem. [Personal protective equipment for handling Umirolimus]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682062#personal-protective-equipment-for-handling-umirolimus]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com